

Personal protective equipment for handling 2-Benzylphenyl undecanoate

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Compound of Interest

Compound Name: 2-Benzylphenyl undecanoate

Cat. No.: B15162739

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Safe Handling and Disposal of 2-Benzylphenyl undecanoate

Date of Issue: October 26, 2025

This document provides essential safety and logistical information for the handling and disposal of **2-Benzylphenyl undecanoate**. Given the limited availability of specific safety data for this compound, a precautionary approach is mandated. The following guidelines are based on the safety data of structurally similar compounds and general best practices for handling chemicals with unknown hazards.

Hazard Assessment

Due to the absence of a specific Safety Data Sheet (SDS) for **2-Benzylphenyl undecanoate**, it must be treated as a hazardous substance.^{[1][2]} Information on the structurally related compound, Benzyl phenyl ether, indicates potential for skin, eye, and respiratory irritation.^{[3][4]} Therefore, it is prudent to assume that **2-Benzylphenyl undecanoate** may exhibit similar properties. All personnel must consider this substance to be toxic and handle it with the utmost care to minimize exposure.^[2]

Quantitative Data for Structurally Similar Compound: Benzyl Phenyl Ether

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ O	
Molecular Weight	184.24 g/mol	
Appearance	White or Colorless to Light yellow to Light orange powder to lump to clear liquid	[5]
Melting Point	38.0 to 42.0 °C	[5]
Boiling Point	288 °C	[5]
Flash Point	113 °C (235.4 °F) - closed cup	
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[5]
Signal Word	Warning	[5]

Note: The data presented above is for Benzyl phenyl ether, a structurally related compound. This information should be used as a precautionary guide for handling **2-Benzylphenyl undecanoate**.

Personal Protective Equipment (PPE)

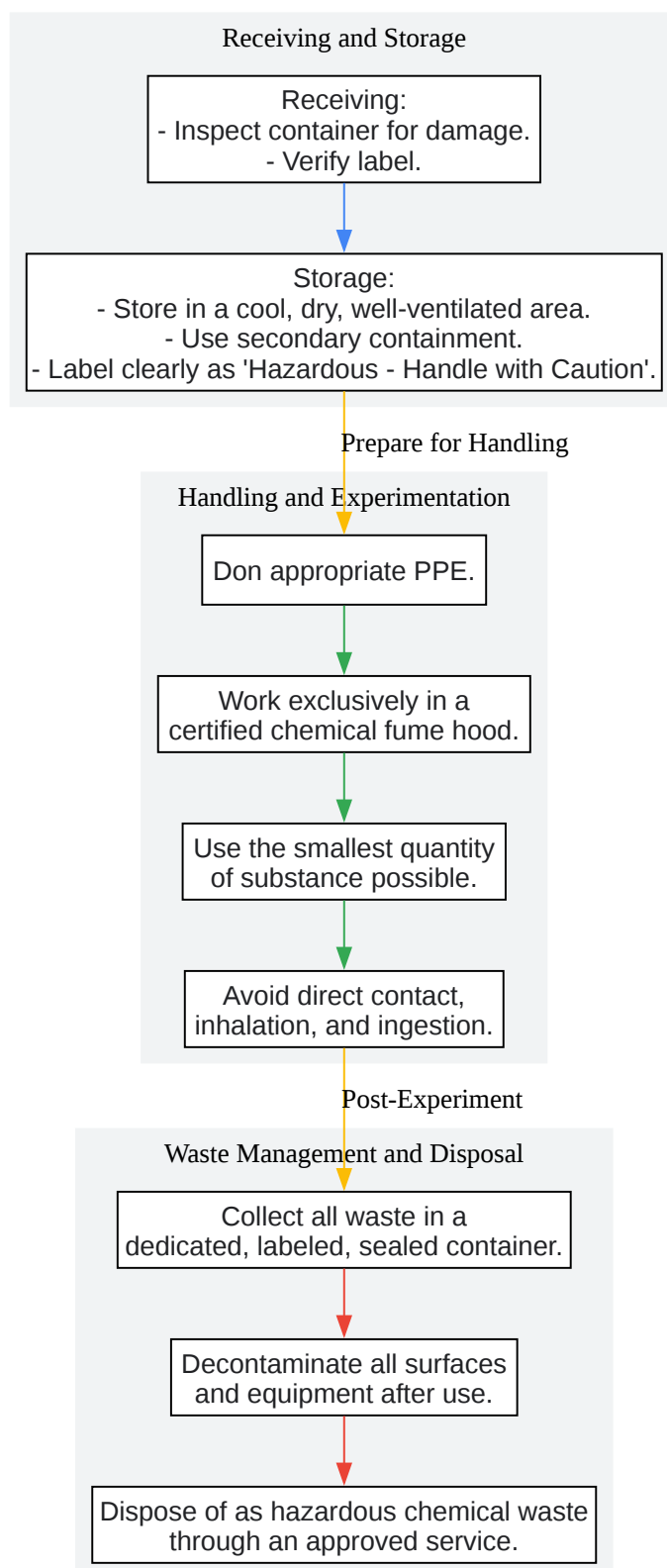
To mitigate the risks of exposure, the following PPE is mandatory when handling **2-Benzylphenyl undecanoate**.^{[6][7]}

- Hand Protection: Two pairs of chemotherapy-grade nitrile or neoprene gloves that meet the ASTM D6978 standard are required.^{[7][8]} Gloves should be changed every 30 minutes or immediately if contaminated, torn, or punctured.^[8]
- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes.^{[7][9]} Standard safety glasses are not sufficient.

- **Body Protection:** A disposable, polyethylene-coated polypropylene gown that is resistant to chemical permeation is required.^{[7][10]} The gown should be long-sleeved with tight-fitting cuffs and close in the back.^{[8][9]}
- **Respiratory Protection:** All handling of **2-Benzylphenyl undecanoate** must be conducted in a certified chemical fume hood.^[1] If there is a risk of aerosol generation and work outside of a fume hood is unavoidable, a fit-tested N95 respirator or higher should be worn.^{[8][10]}
- **Foot Protection:** Closed-toe shoes and disposable shoe covers are required.^{[8][9]}

Operational Plan

A systematic approach to handling **2-Benzylphenyl undecanoate** is crucial to ensure safety. The following workflow must be adhered to at all times.



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Caption: Workflow for the safe handling of **2-Benzylphenyl undecanoate**.

Disposal Plan

Proper disposal of **2-Benzylphenyl undecanoate** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste contaminated with **2-Benzylphenyl undecanoate**, including unused product, contaminated PPE, and cleaning materials, must be segregated from general laboratory waste.[\[11\]](#)
- **Waste Containers:** Use designated, leak-proof, and clearly labeled containers for hazardous waste. The label should include "Hazardous Waste," the chemical name "**2-Benzylphenyl undecanoate**," and a warning symbol.
- **Disposal Procedure:** All chemical waste must be disposed of through the institution's designated hazardous waste management program or a licensed chemical waste disposal contractor.[\[12\]](#) Do not discharge to drains or mix with other waste streams unless explicitly approved by environmental health and safety personnel.[\[13\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures:

- **Skin Contact:** Immediately remove contaminated clothing and flush the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[1\]](#)
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- **Spills:** In case of a spill, evacuate the area and notify your supervisor and the institution's environmental health and safety department immediately. Do not attempt to clean up a large

spill without proper training and equipment. For minor spills, use an appropriate absorbent material, collect it in a sealed container for hazardous waste, and decontaminate the area.

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